

An In-Depth Technical Guide to the Physical Characteristics of rac-Pholedrine-d3

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-[2-(Dimethylamino)propyl]phenol

CAS No.: 69792-61-6

Cat. No.: B188697

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction to rac-Pholedrine-d3

rac-Pholedrine-d3 is the deuterated analog of Pholedrine, a sympathomimetic amine. Pholedrine, also known as 4-hydroxy-N-methylamphetamine, acts as an α -adrenergic agonist and is a metabolite of methamphetamine^{[1][2][3]}. The introduction of three deuterium atoms on the N-methyl group of Pholedrine creates a stable isotope-labeled internal standard, which is essential for quantitative analysis by mass spectrometry. The mass shift of +3 amu allows for the accurate differentiation between the labeled standard and the unlabeled analyte in complex biological matrices.

Core Physical and Chemical Properties

The fundamental characteristics of rac-Pholedrine-d3 are summarized in the table below. These properties are critical for the accurate preparation of standards, understanding its behavior in various analytical systems, and ensuring its proper storage and handling.

Property	Value	Source(s)
Chemical Name	4-[2-(trideuteriomethylamino)propyl]phenol	[4][5]
Synonyms	4-[2-(Trideuteriomethylamino)propyl]phenol, Pholedrine-D3 (N-methyl-D3), rac-Pholedrine-d3, p-Hydroxymethamphetamine-d3 (N-methyl-d3), 4-[2-(Methyl-d3-amino)propyl]phenol	[4]
CAS Number	1286498-19-8	[4][5][6][7]
Molecular Formula	C ₁₀ H ₁₂ D ₃ NO	[5]
Molecular Weight	168.25 g/mol	[5]
Appearance	Off-white to light brown solid (based on the hydrochloride salt of the unlabeled compound)	[1]
Isotopic Purity	Typically ≥98% (D ₃); specific details should be obtained from the Certificate of Analysis provided by the supplier.	
Storage Temperature	4°C (solid); -20°C to -80°C (in solution)	[1]

In-Depth Analysis of Physical Characteristics

Appearance and Form

As a neat material, rac-Pholedrine-d3 is expected to be a solid, with a color ranging from off-white to light brown[1]. This is consistent with the appearance of its non-deuterated counterpart, Pholedrine hydrochloride. The physical form is an important consideration for handling and weighing the compound for the preparation of stock solutions.

Solubility Profile

While specific quantitative solubility data for rac-Pholedrine-d3 is not readily available in the literature, its structural similarity to other phenethylamine derivatives suggests solubility in a range of organic solvents. It is commercially available as a 1 mg/mL solution in methanol, indicating good solubility in this solvent[5]. Based on the properties of similar compounds, it is anticipated to be soluble in other polar organic solvents such as ethanol and acetonitrile[8][9]. For non-polar organic solvents, the solubility is expected to be limited. Due to its phenolic hydroxyl group and the amine moiety, the solubility of rac-Pholedrine-d3 will be pH-dependent in aqueous solutions.

Storage and Stability

The stability of rac-Pholedrine-d3 is a critical factor for maintaining its integrity as a reference standard. The presence of a phenolic hydroxyl group makes the molecule susceptible to oxidation[10]. Therefore, it is recommended to store the solid material at 4°C, sealed from atmospheric moisture and light[1].

For solutions, particularly those prepared in organic solvents like methanol, long-term storage at low temperatures (-20°C to -80°C) is advised to minimize degradation[1]. Studies on similar amphetamine derivatives have shown good stability in urine samples when stored at 4°C and -20°C for extended periods[11]. However, the stability in different biological matrices should be empirically determined. It is also advisable to minimize freeze-thaw cycles of solutions.

Experimental Protocol: Purity Assessment by HPLC-MS/MS

To ensure the identity and purity of rac-Pholedrine-d3, a robust analytical method is required. High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS) is the method of choice for this purpose. The following protocol is adapted from established methods for the analysis of Pholedrine[12].

Step-by-Step Methodology

- Standard Preparation:

- Accurately weigh a small amount of rac-Pholedrine-d3 and dissolve it in methanol to prepare a stock solution of 1 mg/mL.
- Perform serial dilutions of the stock solution with the initial mobile phase composition to prepare working standards at appropriate concentrations (e.g., 1 µg/mL).
- Chromatographic Separation:
 - HPLC System: A standard HPLC system equipped with a binary pump, autosampler, and column oven.
 - Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 3.5 µm particle size) is suitable for retaining and separating the analyte from potential impurities.
 - Mobile Phase A: 5 mM ammonium acetate in water.
 - Mobile Phase B: Methanol.
 - Gradient Elution: A gradient elution is employed to ensure the efficient separation of the analyte from any closely eluting impurities. A typical gradient would start with a low percentage of Mobile Phase B, which is then increased over the course of the run to elute the analyte.
 - Flow Rate: 0.3 mL/min.
 - Column Temperature: 40°C.
 - Injection Volume: 5 µL.
- Mass Spectrometric Detection:
 - Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
 - Ionization Mode: Positive ESI.
 - Multiple Reaction Monitoring (MRM): For the highest selectivity and sensitivity, MRM is used. The precursor ion for rac-Pholedrine-d3 is m/z 169.1. A characteristic product ion is

selected for monitoring (e.g., m/z 107.1, corresponding to the loss of the deuterated methylamino-propyl side chain).

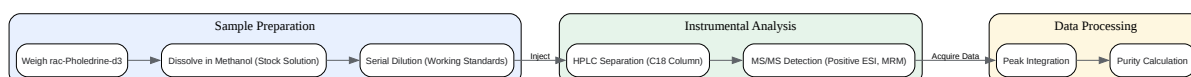
- Source Parameters: Optimize source parameters such as capillary voltage, source temperature, and gas flows to achieve the best signal intensity for rac-Pholedrine-d3.

Causality Behind Experimental Choices

- C18 Column: The non-polar nature of the C18 stationary phase provides good retention for the moderately polar rac-Pholedrine-d3 molecule.
- Ammonium Acetate Buffer: The use of a volatile buffer like ammonium acetate is crucial for compatibility with mass spectrometry, as it prevents the formation of non-volatile salt deposits in the ion source.
- Gradient Elution: This allows for the effective separation of the target analyte from any potential impurities that may have different polarities.
- Positive ESI: The amine group in the rac-Pholedrine-d3 structure is readily protonated, making positive ion mode the preferred choice for sensitive detection.
- MRM: This highly specific detection mode minimizes interferences from the sample matrix and provides a high degree of confidence in the identification and quantification of the analyte.

Visualization of the Analytical Workflow

The following diagram illustrates the key steps in the analytical workflow for the purity assessment of rac-Pholedrine-d3.



[Click to download full resolution via product page](#)

Caption: Analytical workflow for the purity assessment of rac-Pholedrine-d3.

Conclusion

This technical guide provides a detailed overview of the core physical characteristics of rac-Pholedrine-d3, a critical internal standard for the quantitative analysis of Pholedrine. By understanding its fundamental properties, solubility, and stability, researchers can ensure the accuracy and reliability of their experimental results. The provided HPLC-MS/MS protocol offers a robust framework for the verification of the purity and identity of this important research compound. It is imperative for researchers to always refer to the supplier's Certificate of Analysis for lot-specific information on purity and other quality control parameters.

References

- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 4655, (+)-Pholedrine. Retrieved from [[Link](#)]
- Bade, R., White, J. M., & Gerber, C. (2021). Pholedrine is a marker of direct disposal of methamphetamine. *Science of The Total Environment*, 782, 146839.
- Römhild, W., & Meissner, D. (2003). LC-MS/MS analysis of pholedrine in a fatal intoxication case.
- Wikipedia. (n.d.). Pholedrine. Retrieved from [[Link](#)]
- De la Torre, R., Ortuño, J., González, M. L., & Segura, J. (2006). Stability studies of amphetamine and ephedrine derivatives in urine. *Journal of Analytical Toxicology*, 30(8), 594–600.
- Dai, Y., van Spronsen, J., Witkamp, G. J., Verpoorte, R., & Choi, Y. H. (2013). Natural deep eutectic solvents as new potential media for green technology. *Analytica Chimica Acta*, 766, 61–68.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Pholedrine is a marker of direct disposal of methamphetamine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [3. Pholedrine - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org/)
- [4. rac Pholedrine-d3 | CAS 1286498-19-8 | LGC Standards \[lgcstandards.com\]](https://www.lgcstandards.com/)
- [5. rac Pholedrine-d3 \(1 mg/ml in methanol\) | LGC Standards \[lgcstandards.com\]](https://www.lgcstandards.com/)
- [6. clinivex.com \[clinivex.com\]](https://www.clinivex.com/)
- [7. rac Pholedrine | CAS 370-14-9 | LGC Standards \[lgcstandards.com\]](https://www.lgcstandards.com/)
- [8. \(+-\)-Pholedrine | C10H15NO | CID 4655 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/)
- [9. pmc.ncbi.nlm.nih.gov \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [10. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com/)
- [11. Stability studies of amphetamine and ephedrine derivatives in urine - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/)
- [12. researchgate.net \[researchgate.net\]](https://www.researchgate.net/)
- [To cite this document: BenchChem. \[An In-Depth Technical Guide to the Physical Characteristics of rac-Pholedrine-d3\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b188697/docs#an-in-depth-technical-guide-to-the-physical-characteristics-of-rac-pholedrine-d3\]](https://www.benchchem.com/product/b188697/docs#an-in-depth-technical-guide-to-the-physical-characteristics-of-rac-pholedrine-d3)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)